

An In-depth Technical Guide to Phenyl Cyanate (CAS 103-71-9)

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Compound of Interest

Compound Name: Phenyl cyanate

Cat. No.: B016197

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **phenyl cyanate** (CAS 1122-85-6), a versatile reagent in organic synthesis. This document details its chemical and physical properties, synthesis protocols, reactivity, and spectral data, presented in a format tailored for scientific and research applications.

Chemical and Physical Properties

Phenyl cyanate, also known as cyanic acid phenyl ester or cyanatobenzene, is a colorless liquid with a pungent odor.^[1] It is a valuable intermediate in the synthesis of various organic compounds.^{[1][2]} While some commercial suppliers suggest its potential use in proteomics research and for the treatment of inflammatory diseases or leukemia, published scientific literature to substantiate these specific biological applications is currently limited.^{[3][4]}

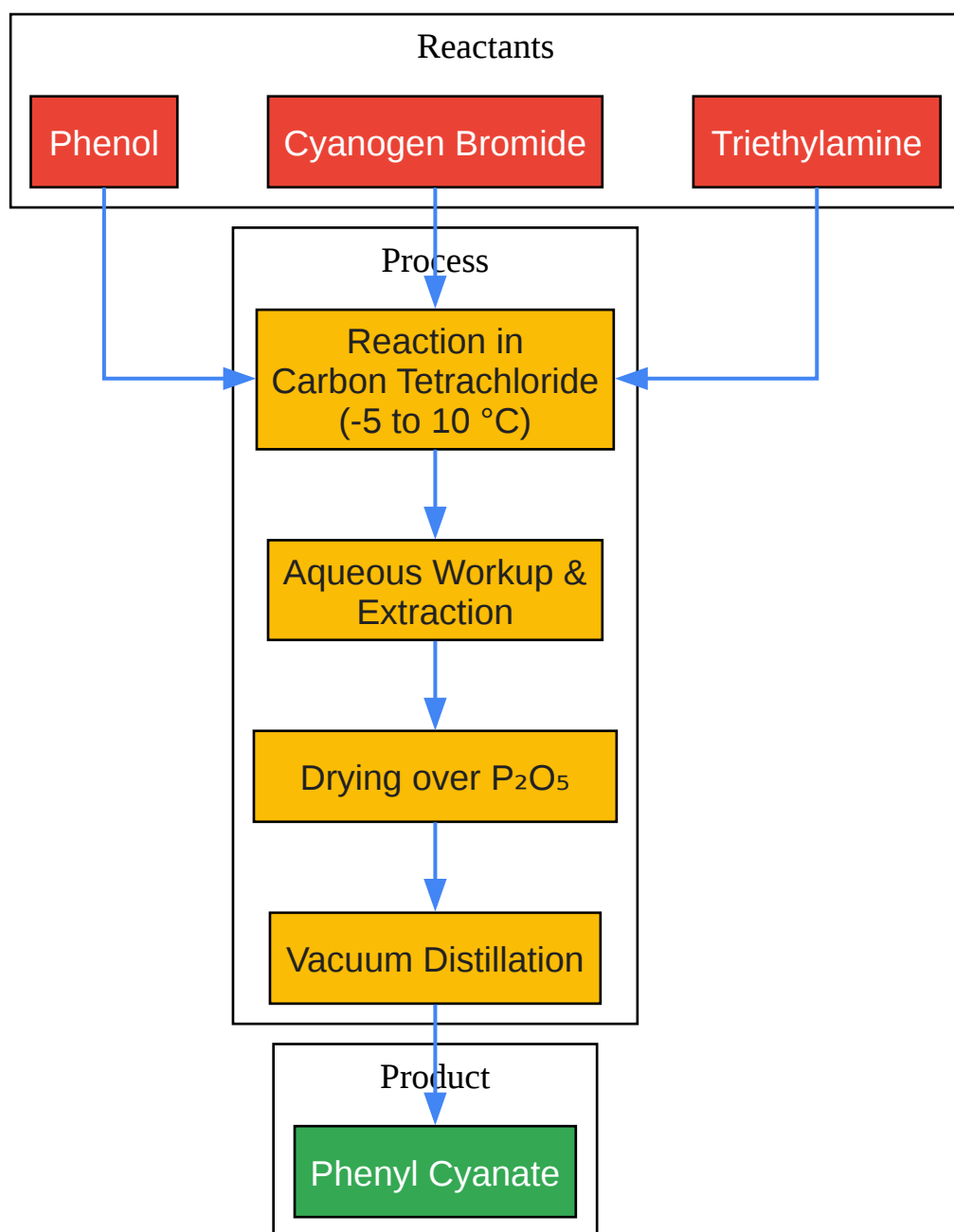
Table 1: Physical and Chemical Properties of Phenyl Cyanate

Property	Value	Source(s)
CAS Number	1122-85-6	[3][4]
Molecular Formula	C ₇ H ₅ NO	[3][4]
Molecular Weight	119.12 g/mol	[3]
IUPAC Name	Phenyl cyanate	[5]
Synonyms	Cyanic acid phenyl ester, Cyanatobenzene, PhOCN	[5][6]
Appearance	Colorless liquid with a pungent odor	[1]
Boiling Point	77-79 °C at 13 mmHg	[1]
Density	1.096 g/cm ³ at 20 °C	[1]
Refractive Index (n _D ²⁰)	1.5094–1.5100	[1]
SMILES	<chem>N#COc1ccccc1</chem>	[5]
InChI Key	CWHFDTWZHFRTAB- UHFFFAOYSA-N	[5][6]

Synthesis of Phenyl Cyanate

The most established and well-documented method for synthesizing **phenyl cyanate** is the reaction of phenol with cyanogen bromide in the presence of a base, such as triethylamine. This procedure is a variation of the von Braun reaction.[2][7]

Diagram 1: Synthesis Workflow of Phenyl Cyanate



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Caption: General workflow for the synthesis of **phenyl cyanate**.

Experimental Protocol: Synthesis from Phenol and Cyanogen Bromide[1][2]

This protocol is adapted from Organic Syntheses.

Materials:

- Bromine (160 g, 1.0 mol)
- Sodium cyanide (49.0 g, 1.0 mol)
- Phenol (89.5 g, 0.95 mol)
- Triethylamine (96.0 g, 0.95 mol)
- Carbon tetrachloride (300 mL)
- Water
- Polyphosphoric anhydride (P_2O_5) or other suitable drying agent
- Polyphosphate ester (stabilizer)

Procedure:

- Preparation of Cyanogen Bromide Solution: In a 1-L three-necked flask equipped with a mechanical stirrer and thermometer, a mixture of bromine (1.0 mol) and 150 mL of water is cooled to $-5\text{ }^{\circ}\text{C}$ in an ice-salt bath. A solution of sodium cyanide (1.0 mol) in 150 mL of water is added dropwise over 40-50 minutes, maintaining the temperature between -5 and $5\text{ }^{\circ}\text{C}$. The resulting yellowish solution is stirred for an additional 5-10 minutes.
- Reaction with Phenol: A solution of phenol (0.95 mol) in 300 mL of carbon tetrachloride is added in one portion to the cyanogen bromide solution.
- Addition of Base: The mixture is stirred vigorously while triethylamine (0.95 mol) is added dropwise over 30-40 minutes, ensuring the temperature does not exceed $10\text{ }^{\circ}\text{C}$.
- Workup and Extraction: After stirring for an additional 15 minutes, the mixture is transferred to a separatory funnel. The organic layer is separated, and the aqueous layer is extracted twice with 50-mL portions of carbon tetrachloride.
- Drying and Purification: The combined organic phases are washed three times with 50-mL portions of water and then dried over polyphosphoric anhydride. After filtering off the drying

agent, the solvent is removed using a rotary evaporator. A few drops of polyphosphate ester are added as a stabilizer.

- Distillation: The crude product is purified by vacuum distillation (boiling point 77–79 °C at 13 mmHg) to yield **phenyl cyanate** as a colorless liquid (typical yield: 75–85%).

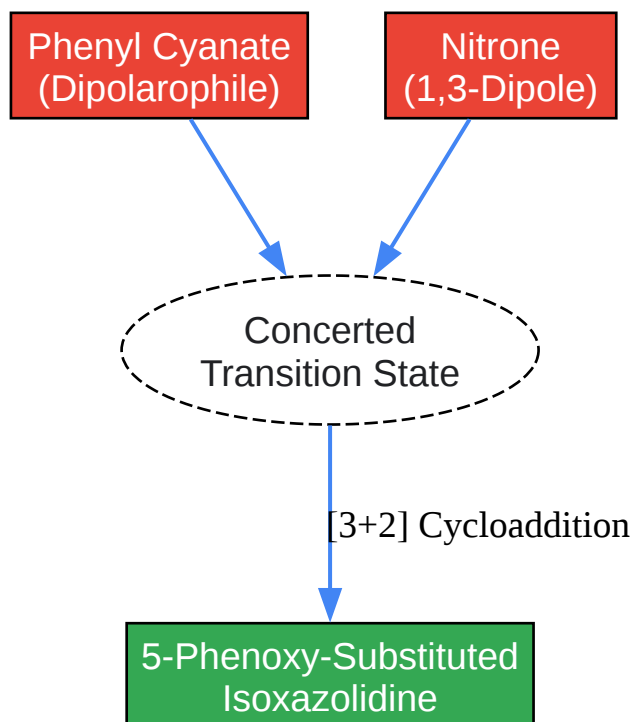
Reactivity and Applications

Phenyl cyanate is a versatile synthetic intermediate, primarily utilized for its reactivity in cycloaddition reactions and as a cyanating agent.

Cycloaddition Reactions

The cyanate group in **phenyl cyanate** can participate in dipolar cycloadditions. For instance, it reacts with nitrones in a [3+2] cycloaddition to form substituted isoxazolidine heterocycles, which are valuable scaffolds in medicinal chemistry.^{[8][9]} It can also undergo [2+2] cycloadditions with various partners.^[10]

Diagram 2: General [3+2] Cycloaddition with a Nitrone



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Caption: **Phenyl cyanate** acting as a dipolarophile in a [3+2] cycloaddition.

Cyanation Agent

Phenyl cyanate can be used as an electrophilic cyanating agent in the synthesis of other organic molecules, such as α,β -unsaturated nitriles and other complex heterocyclic systems. [11][12] For example, it can react with the lithium acetylide of a protected alcohol to introduce a cyano group.[11]

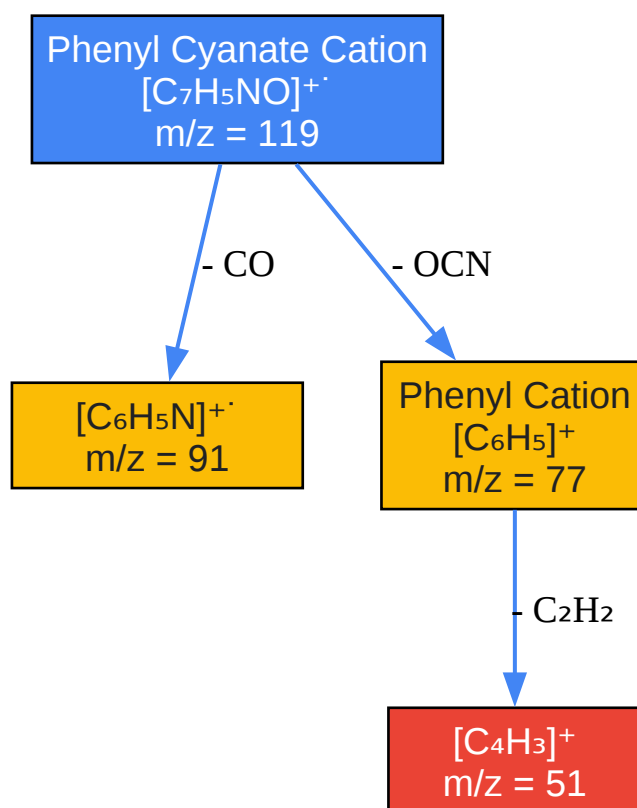
Spectral Data

The structural characterization of **phenyl cyanate** is supported by various spectroscopic techniques.

Table 2: Spectroscopic Data for Phenyl Cyanate

Technique	Data	Source(s)
Infrared (IR)	$\nu(\text{C}\equiv\text{N})$: 2282, 2261, 2235 cm^{-1} (in CCl_4)	[2]
Ultraviolet (UV)	λ_{max} : 216, 256, 262, 268 nm (in cyclohexane)	[2]
^{13}C NMR	Full spectrum available from spectral databases.	[5][13]
Mass Spectrometry (MS)	Molecular Ion (M^+): m/z 119. Major fragments: m/z 91, 77, 65, 51.	[5][14]

Diagram 3: Mass Spectrometry Fragmentation Logic



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Caption: A simplified representation of the main fragmentation pathway for **phenyl cyanate**.

Safety and Handling

Phenyl cyanate is classified as a hazardous substance. It is suspected of causing cancer and may cause allergic skin reactions or asthma-like symptoms if inhaled.[10]

- Hazard Statements: H317, H334, H351
- Precautionary Statements: P261 (Avoid breathing vapors), P280 (Wear protective gloves/clothing/eye protection), P342+P311 (If experiencing respiratory symptoms: Call a POISON CENTER or doctor).

All handling of this chemical should be performed in a well-ventilated fume hood by trained personnel using appropriate personal protective equipment (PPE), including gloves and safety goggles. It should be stored in a cool, dry place, typically under an inert atmosphere and refrigerated.

Conclusion

Phenyl cyanate (CAS 1122-85-6) is a well-characterized compound with established synthetic protocols and significant utility as a reagent in organic chemistry, particularly for cycloaddition reactions and as a cyanating agent. While its potential biological activities are noted by some suppliers, these applications require further validation through peer-reviewed research. This guide provides the core technical information necessary for its safe handling, synthesis, and application in a research and development setting.

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